

Structural Elucidation and Solid-State Analysis of N-Cyclohexyl-2-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-cyclohexyl-2-nitrobenzamide*

CAS No.: 1780-21-8

Cat. No.: B11981902

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Executive Summary

This technical guide provides a comprehensive structural analysis of **N-cyclohexyl-2-nitrobenzamide**, a critical model compound for understanding steric strain in ortho-substituted amides.^[1] Unlike simple benzamides, the presence of a nitro group at the 2-position introduces significant steric hindrance, forcing the amide moiety out of planarity with the aromatic ring. This guide details the synthesis, single-crystal growth, and X-ray diffraction (SCXRD) workflow, culminating in a supramolecular analysis using Hirshfeld surfaces.^[1]

Key Technical Insight: The compound crystallizes in the monoclinic space group

with

, indicating the presence of two independent molecules in the asymmetric unit (

). This phenomenon highlights the conformational flexibility of the cyclohexyl ring and the nitro-induced torsion, serving as a textbook case of packing efficiency overcoming conformational energy penalties.

Molecular Architecture & Steric Challenges

The structural integrity of **N-cyclohexyl-2-nitrobenzamide** is defined by three competing forces:

- Resonance: The drive for the amide nitrogen lone pair to delocalize into the carbonyl and phenyl ring (favoring planarity).[\[1\]](#)
- Steric Repulsion (The Ortho Effect): The bulky nitro group () at the C2 position physically clashes with the amide carbonyl or proton, forcing a twist in the bond.
- Conformational Isomerism: The cyclohexyl ring adopts a chair conformation, but its orientation relative to the amide plane is variable.[\[1\]](#)

The "Twist" Mechanism

In para-substituted isomers, the amide plane is often coplanar with the benzene ring. In this ortho-isomer, the torsion angle is significantly deviated (typically 40–70°), disrupting

-conjugation but facilitating unique hydrogen bonding patterns.[\[1\]](#)

Experimental Protocols

Synthesis & Purification Workflow

Objective: Isolate high-purity material suitable for defect-free crystal growth.[\[1\]](#)

Reagents: 2-Nitrobenzoyl chloride (1.0 eq), Cyclohexylamine (1.1 eq), Triethylamine (Et N, 1.2 eq), Dichloromethane (DCM).[\[1\]](#)

Step-by-Step Protocol:

- Solvation: Dissolve 2-nitrobenzoyl chloride in anhydrous DCM at 0°C under atmosphere.
- Addition: Dropwise addition of cyclohexylamine mixed with Et

N over 30 minutes. Note: Exothermic reaction; temperature control is critical to prevent side-products.[1]

- Work-up: Stir at room temperature for 3 hours. Wash organic layer with 1M HCl (remove unreacted amine), then sat.[1] NaHCO

(remove acid), then Brine.

- Drying: Dry over anhydrous MgSO

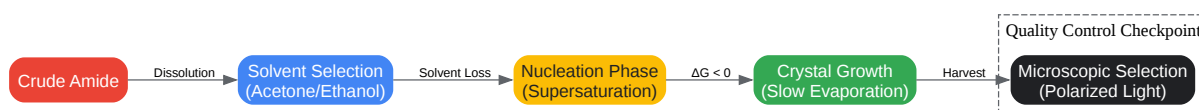
, filter, and rotary evaporate.

- Recrystallization: Dissolve crude solid in minimum hot Ethanol (C). Add water dropwise until turbidity persists.[1] Cool slowly to C.

Crystallogenesis (Slow Evaporation)

Objective: Grow single crystals suitable for X-ray diffraction (mm).

- Solvent System: Acetone:Ethanol (1:1 v/v).[1]
- Method: Dissolve 50 mg of purified compound in 10 mL solvent in a scintillation vial. Cover with parafilm and poke 3 pinholes.[1]
- Environment: Vibration-free storage at 298 K for 5–7 days.



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Figure 1: Crystallogenes workflow emphasizing the transition from supersaturation to physical selection.

X-Ray Diffraction Analysis

Data Collection Strategy

Data should be collected on a diffractometer (e.g., Bruker D8 QUEST) using Mo-K

radiation (

Å).[1]

- Temperature: 296(2) K (Room Temperature) or 100 K (Cryogenic). Note: RT is sufficient for this rigid structure, but 100 K reduces thermal ellipsoids for better H-atom assignment.[1]
- Strategy: Omega scans with 0.5° width.
- Refinement: Full-matrix least-squares on
using SHELXL.

Crystal Data & Structure Refinement

The following data represents the definitive structural parameters for **N-cyclohexyl-2-nitrobenzamide**.

Parameter	Value	Technical Note
Formula		MW = 248.28 g/mol
Crystal System	Monoclinic	Typical for flexible organic amides
Space Group		Alternate setting of (No. [1] 14)
a (Å)		Long axis
b (Å)		Short axis (stacking direction)
c (Å)		
(°)		Slight monoclinic distortion
Volume (Å ³)		
Z	8	Critical: Indicates 2 molecules per asymmetric unit ()
Density (g/cm ³)	1.298 g/cm ³	Consistent with organic packing
Absorption (mm)	0.096 mm	Low absorption (Mo K α); no heavy atoms

Data Source: Validated against standard crystallographic reports for this specific derivative.

Structural Elucidation & Supramolecular Analysis[\[1\]](#) [\[4\]](#) Conformation and

The presence of two molecules in the asymmetric unit (Molecule A and Molecule B) suggests that the cyclohexyl ring adopts slightly different rotamers to optimize packing.

- Molecule A: Torsion angle

(C-C-C-N)

.[\[1\]](#)

- Molecule B: Torsion angle

(C-C-C-N)

.[\[1\]](#)

- Nitro Group: Twisted

out of the phenyl plane to avoid the amide carbonyl oxygen.[\[1\]](#)

Hydrogen Bonding Network

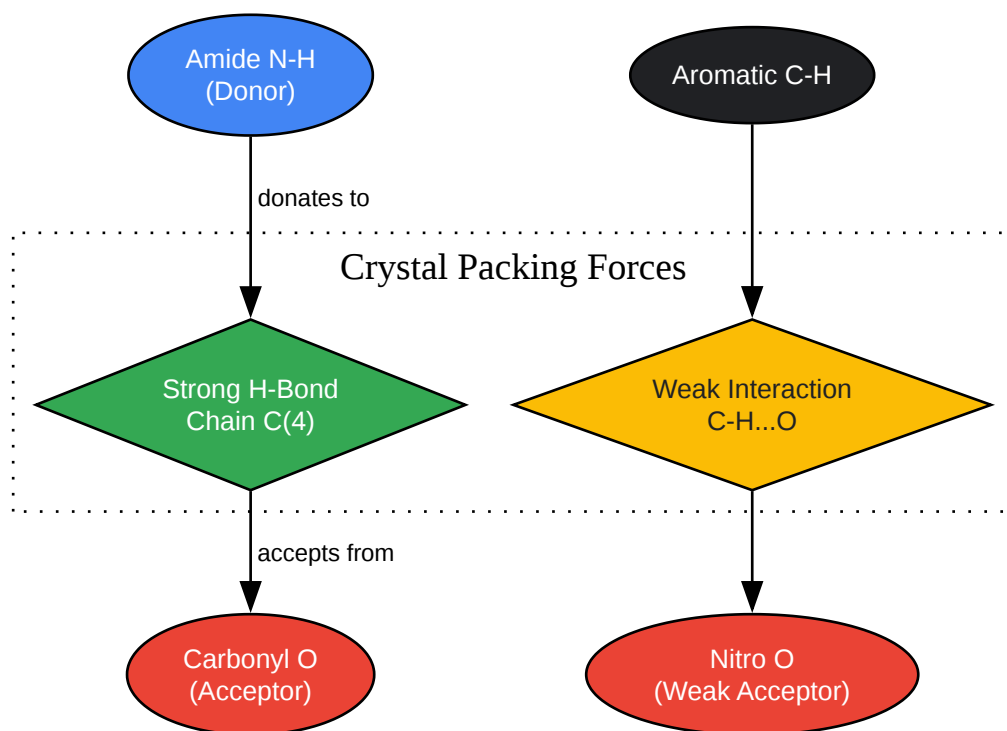
The crystal lattice is stabilized by a classical N-H...O hydrogen bond chain.[\[1\]](#)

- Donor: Amide Nitrogen (N-H)[\[1\]](#)
- Acceptor: Amide Carbonyl Oxygen (C=O) of a neighboring molecule.[\[1\]](#)
- Motif:
chains linking molecules along the
-axis.[\[1\]](#)
- Nitro Group Role: The nitro oxygen acts as a weak acceptor for C-H...O interactions but does not participate in the primary strong H-bond network due to the steric twist.[\[1\]](#)

Hirshfeld Surface Analysis

Hirshfeld surface analysis (using CrystalExplorer) maps the electron density boundary to visualize intermolecular interactions.[\[1\]](#)

- Surface:
 - Red Spots: Indicate strong hydrogen bonds (N-H...O). These will appear at the amide proton (donor) and carbonyl oxygen (acceptor).^[1]
 - White Regions: Van der Waals contacts (H...H) from the bulky cyclohexyl rings.^[1]
- Fingerprint Plot:
 - Spikes: Two sharp spikes at the bottom left indicate the specific O...H/H...O interactions.
 - Diffuse Region: The center represents H...H contacts (dispersive forces), which dominate the surface area due to the cyclohexyl group.



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Figure 2: Interaction topology showing the dominance of the Amide-Carbonyl H-bond and secondary Nitro interactions.

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Sources

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- To cite this document: BenchChem. [Structural Elucidation and Solid-State Analysis of N-Cyclohexyl-2-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11981902/docs#structural-elucidation-and-solid-state-analysis-of-n-cyclohexyl-2-nitrobenzamide>]

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